

Personal protective equipment for handling 2,3-Dimethyl-5-hexen-3-ol

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Compound of Interest

Compound Name: 2,3-Dimethyl-5-hexen-3-ol

Cat. No.: B096895

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Essential Safety and Handling Guide for 2,3-Dimethyl-5-hexen-3-ol

Disclaimer: A specific Safety Data Sheet (SDS) for **2,3-Dimethyl-5-hexen-3-ol** (CAS No. 19550-90-4) was not available in public databases at the time of this publication. The following guidance is based on the chemical's structure, available physical properties, and safety protocols for structurally similar unsaturated alcohols. It is imperative that users conduct a thorough risk assessment and consult with their institution's Environmental Health and Safety (EHS) department before handling this chemical.

This guide provides essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2,3-Dimethyl-5-hexen-3-ol**. Adherence to these protocols is critical for ensuring personal safety and maintaining a secure laboratory environment.

I. Hazard Identification and Precautionary Measures

Due to the presence of an alkene and a tertiary alcohol functional group, **2,3-Dimethyl-5-hexen-3-ol** should be handled as a potentially flammable and reactive compound. While specific toxicity data is unavailable, it is prudent to assume it may cause skin and eye irritation.

Summary of Physical and Chemical Properties:

Property	Value	Source
CAS Number	19550-90-4	BLDpharm[1]
Molecular Formula	C8H16O	PubChem[2]
Molecular Weight	128.21 g/mol	PubChem[2]
Boiling Point	155.5°C at 760 mmHg	Guidechem[3]
Flash Point	61.2°C	Guidechem[3]
Storage Temperature	2-8°C, Sealed in dry conditions	BLDpharm[1]

II. Personal Protective Equipment (PPE)

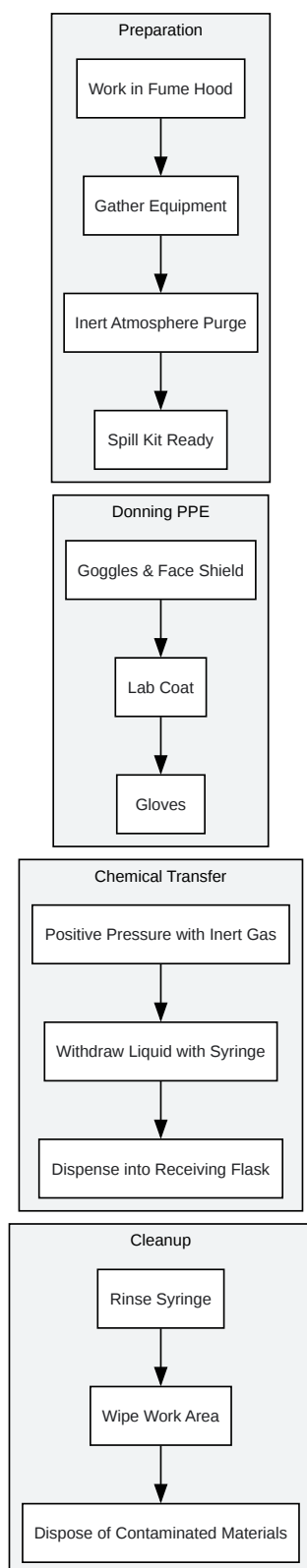
A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table outlines the recommended PPE for handling **2,3-Dimethyl-5-hexen-3-ol**, based on best practices for similar volatile organic compounds.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles and a face shield.	Protects against splashes and potential vapors that could cause serious eye irritation or damage.
Hand Protection	Chemically resistant gloves (e.g., Nitrile or Neoprene). Double-gloving is recommended.	Provides a barrier against skin contact, which may cause irritation. Regularly inspect gloves for any signs of degradation.
Body Protection	A flame-resistant lab coat, long pants, and closed-toe shoes.	Minimizes skin exposure to accidental spills and protects from potential flammability hazards.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge.	Necessary when handling outside of a certified chemical fume hood or in poorly ventilated areas to protect the respiratory tract from potentially irritating vapors.

III. Operational and Handling Plan

A systematic workflow is essential for the safe handling of **2,3-Dimethyl-5-hexen-3-ol**.

Experimental Workflow for Safe Handling:



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Caption: Experimental workflow for the safe handling of **2,3-Dimethyl-5-hexen-3-ol**.

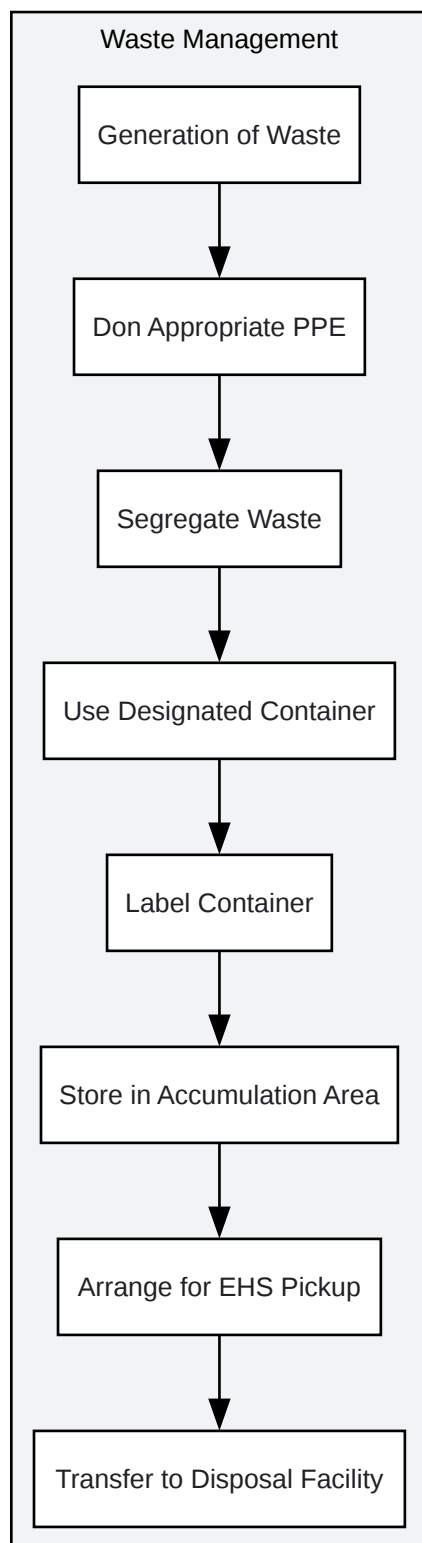
Detailed Experimental Protocol:

- Preparation:
 - Ensure all manipulations are performed within a certified chemical fume hood.
 - Gather all necessary apparatus, including syringes, needles, and reaction vessels.
 - If the chemical is air or moisture sensitive, purge all glassware with an inert gas (e.g., nitrogen or argon).
 - Confirm that a spill kit and the appropriate fire extinguisher are readily accessible.
- Donning PPE:
 - Wear all recommended personal protective equipment as detailed in the PPE table.
- Chemical Transfer:
 - For transfers from sealed containers, use a syringe technique under an inert atmosphere to prevent exposure to air and moisture.
 - Slowly draw the liquid into the syringe to avoid aerosol formation.
 - Dispense the liquid carefully into the reaction vessel.
- Cleanup:
 - Immediately rinse any contaminated glassware and syringes with an appropriate solvent.
 - Wipe down the work surface in the fume hood.
 - Dispose of all contaminated materials, including gloves and wipes, in a designated hazardous waste container.

IV. Disposal Plan

Proper disposal of **2,3-Dimethyl-5-hexen-3-ol** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow:

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Caption: Step-by-step workflow for the safe disposal of chemical waste.

Detailed Disposal Procedures:

- **Waste Segregation:** Do not mix **2,3-Dimethyl-5-hexen-3-ol** waste with other waste streams.
- **Waste Collection:** Collect all liquid waste and contaminated solid materials (e.g., pipette tips, wipes) in a designated, leak-proof, and chemically compatible container with a secure cap.
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**2,3-Dimethyl-5-hexen-3-ol**," and any appropriate hazard pictograms.
- **Storage:** Store the sealed waste container in a designated satellite accumulation area, away from incompatible materials.
- **Disposal:** Arrange for the collection of the hazardous waste by your institution's certified hazardous waste personnel. Never dispose of this chemical down the drain or in regular trash.^[4]
- **Spill Management:** In case of a spill, evacuate the area. Wearing appropriate PPE, contain the spill with an inert absorbent material (e.g., vermiculite, sand).^[4] Collect the absorbed material into a designated hazardous waste container.

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References

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